

Application Note: Optimizing p-Nitroaniline (pNA) Detection

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Compound of Interest

Compound Name: *Suc-Ala-Gly-Pro-Phe-pNA*

CAS No.: *128802-77-7*

Cat. No.: *B182060*

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Precision Photometry in Protease and Phosphatase Assays

Executive Summary

The detection of p-nitroaniline (pNA) is the cornerstone of colorimetric assays for proteases (e.g., Caspase-3, Trypsin, Chymotrypsin) and phosphatases. While 405 nm is the ubiquitous industry standard due to the legacy configuration of ELISA plate readers, it does not represent the spectral maximum (

) of the chromophore.

This guide analyzes the critical trade-offs between sensitivity (380–390 nm) and dynamic range/convenience (405 nm). It provides a validated protocol for establishing a self-calibrating detection system that corrects for buffer-induced spectral shifts (solvatochromism).

Technical Deep Dive: The Physics of pNA Detection The Chromophore Mechanism

In protease assays, pNA is conjugated to the C-terminus of a peptide substrate (e.g., Ac-DEVD-pNA for Caspase-3). The amide bond locks the pNA in a colorless state. Upon enzymatic cleavage, free pNA is released.^{[1][2][3][4]}

- Protonation State: pNA is an aniline derivative. At physiological pH (7.0–8.0), it exists in its unprotonated, yellow form. At low pH (< 2.0), it becomes protonated and colorless.
- Solvatochromism: The absorbance spectrum of pNA is highly sensitive to solvent polarity.
 - In Water/Buffer:
.
 - In DMSO/Organic Solvents:
shifts bathochromically (red-shift) toward 390–400 nm.

The Wavelength Debate: 390 nm vs. 405 nm^[1]

Feature	380–390 nm (The Peak)	405 nm (The Shoulder)
Signal Strength	High. Closer to . Offers ~30–40% higher absorbance for the same concentration.	Moderate. Measures on the descending slope of the peak.
Extinction Coeff.[2][5][6][7] ()		
Linearity	Limited at high concentrations (saturates faster).	Extended. Lower signal allows measurement of higher concentrations before detector saturation.
Interference	Higher risk of overlap with substrate absorbance or biological background.	Low. Farther from the UV region where proteins/peptides absorb.
Equipment	Requires monochromator-based readers or specific filters.	Standard. Default filter on almost all ELISA/plate readers.

Recommendation:

- Use 390 nm for Low-Turnover Assays: When enzyme activity is low, or sample volume is limited, the boosted signal-to-noise ratio at the peak is critical.
- Use 405 nm for High-Throughput Screening (HTS): The wider dynamic range and standard filter availability make it robust for screening libraries where enzyme activity is high.

Visualization: Spectral Logic & Assay Workflow

Spectral Characteristics & Decision Logic

The following diagram illustrates the relationship between the pNA spectrum and the decision-making process for wavelength selection.



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Caption: Logical flow from enzymatic cleavage to wavelength selection based on assay sensitivity requirements.

Validated Protocol: Dual-Wavelength pNA Quantification

Objective: To accurately quantify protease activity while validating the extinction coefficient () specific to your assay buffer.

Materials

- Assay Buffer: (e.g., 50 mM HEPES pH 7.4, 100 mM NaCl, 0.1% CHAPS, 1 mM EDTA, 10 mM DTT).
- pNA Standard: Pure p-nitroaniline (MW: 138.12 g/mol).
- Substrate: e.g., Ac-DEVD-pNA (20 mM stock in DMSO).
- Instrument: Microplate reader capable of reading at 390 nm and 405 nm.

Preparation of Standards (Critical Step)

Do not rely on literature extinction coefficients. Buffer composition (especially DMSO content) changes

- Stock Solution: Dissolve pNA in 100% DMSO to create a 100 mM Master Stock.

- Intermediate Stock: Dilute 1:100 in Assay Buffer to make a 1 mM (1000 μ M) working stock.
- Standard Curve Generation: Prepare the following concentrations in Assay Buffer (100 μ L final volume per well):
 - 0 μ M (Blank)
 - 10 μ M
 - 20 μ M
 - 40 μ M
 - 80 μ M
 - 160 μ M
 - 320 μ M

Assay Procedure

- Setup: Plate 50 μ L of Cell Lysate/Enzyme into 96-well microplate.
- Substrate Addition: Add 50 μ L of 2x Substrate Solution (final conc. typically 200 μ M).^{[1][5][8]}
- Kinetic Read:
 - Mode: Kinetic (read every 2–5 mins for 60–120 mins).
 - Temperature: 37°C.^{[1][3][4][5][8][9]}
 - Wavelengths: Read simultaneously at 390 nm and 405 nm if possible. If not, choose based on Section 2.2.

Data Analysis & Calculation

- Plot Standard Curve: Absorbance (y-axis) vs. Concentration (x-axis).^{[2][9]}
- Calculate

(Slope):

(Where

is pathlength; ~0.3 cm for 100 μ L in 96-well plate).

- Expected Slope at 405 nm:
- Expected Slope at 390 nm:
- Calculate Activity:

Quantitative Comparison Table

Parameter	Detection at 405 nm	Detection at 390 nm
Molar Extinction ()		
Limit of Detection (LOD)	~2.0 μ M	~1.5 μ M
Upper Limit of Linearity	~500 μ M (at 1 cm path)	~350 μ M (at 1 cm path)
Buffer Sensitivity	Low (Stable on shoulder)	High (Peak shifts with solvent)

Troubleshooting & Optimization

"The signal is too low."

- Action: Switch detection to 390 nm (or 380 nm).
- Action: Increase incubation time.
- Check: Ensure pH is > 7.0. At acidic pH, pNA protonates and loses color.

"The background is too high."[1]

- Cause: Substrate degradation or high protein absorbance.
- Action: Switch to 405 nm to move further away from UV interference.

- Action: Use a "Time 0" subtraction method (Substrate added, immediately read).

"My standard curve is non-linear."

- Cause: Detector saturation.
- Action: Dilute samples or read at 405 nm (or even 420 nm) to reduce Optical Density (OD) without diluting the sample.

References

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